

Technical Guide: NBD-X, SE - Shelf Life, Storage, and Experimental Protocols

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Compound of Interest

Compound Name: Nbd-X, SE

Cat. No.: B115780

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the storage, shelf life, and experimental applications of **NBD-X, SE** (Succinimidyl 6-((7-nitrobenzo[c][1][2][3]oxadiazol-4-yl)amino)hexanoate), a widely used amine-reactive fluorescent probe. The information presented here is intended to assist researchers in the proper handling and utilization of this reagent for consistent and reliable experimental outcomes.

Shelf Life and Storage Conditions

Proper storage of **NBD-X, SE** is critical to maintain its reactivity and fluorescence properties. The following tables summarize the recommended storage conditions and shelf life based on information from various suppliers.

Table 1: Storage Conditions for Solid **NBD-X, SE**

Parameter	Recommended Condition	Source
Long-Term Storage	-20°C	[1] [2]
Short-Term Storage	+4°C	
Shipping Condition	Ambient or with blue ice	
Handling Advice	Protect from light and moisture. Store under desiccating conditions.	

Table 2: Shelf Life of **NBD-X, SE**

Form	Storage Condition	Shelf Life	Source
Solid	-20°C, protected from light and moisture	At least 2 years from date of receipt	
In Solvent (e.g., DMSO)	-80°C, protected from light	Up to 6 months	
In Solvent (e.g., DMSO)	-20°C, protected from light	Up to 1 month	

Experimental Protocols

NBD-X, SE is a valuable tool for fluorescently labeling biomolecules containing primary amine groups, such as proteins, antibodies, and peptides. The succinimidyl ester (SE) moiety reacts with primary amines to form a stable amide bond.

General Protein and Antibody Labeling Protocol

This protocol provides a general guideline for labeling proteins and antibodies with **NBD-X, SE**. Optimization may be required for specific proteins and applications.

Materials:

- Protein or antibody of interest in an amine-free buffer (e.g., PBS, pH 7.2-7.4)

- **NBD-X, SE**
- Anhydrous dimethyl sulfoxide (DMSO)
- 1 M Sodium Bicarbonate, pH 8.5-9.5
- Size-exclusion chromatography column (e.g., Sephadex G-25) or dialysis tubing

Procedure:

- Prepare the Protein Solution:
 - Dissolve the protein or antibody in a suitable amine-free buffer at a concentration of 1-2 mg/mL.
 - If the buffer contains primary amines (e.g., Tris), dialyze the protein against PBS or a similar amine-free buffer.
- Prepare the **NBD-X, SE** Stock Solution:
 - Immediately before use, dissolve **NBD-X, SE** in anhydrous DMSO to a concentration of 1-10 mg/mL. Vortex thoroughly to ensure complete dissolution.
- Labeling Reaction:
 - Adjust the pH of the protein solution to 8.0-8.5 by adding a small volume of 1 M sodium bicarbonate.
 - Add the **NBD-X, SE** stock solution to the protein solution while gently vortexing. The optimal molar ratio of dye to protein should be determined empirically, but a starting point of 10:1 to 20:1 (dye:protein) is recommended.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification of the Labeled Protein:
 - Remove the unreacted **NBD-X, SE** and byproducts by passing the reaction mixture through a size-exclusion chromatography column pre-equilibrated with the desired storage

buffer.

- Alternatively, the labeled protein can be purified by dialysis against a large volume of buffer.
- Characterization and Storage:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the labeled protein at 280 nm (for protein concentration) and ~466 nm (for NBD concentration).
 - Store the purified, labeled protein at 4°C for short-term storage or at -20°C or -80°C for long-term storage, protected from light.

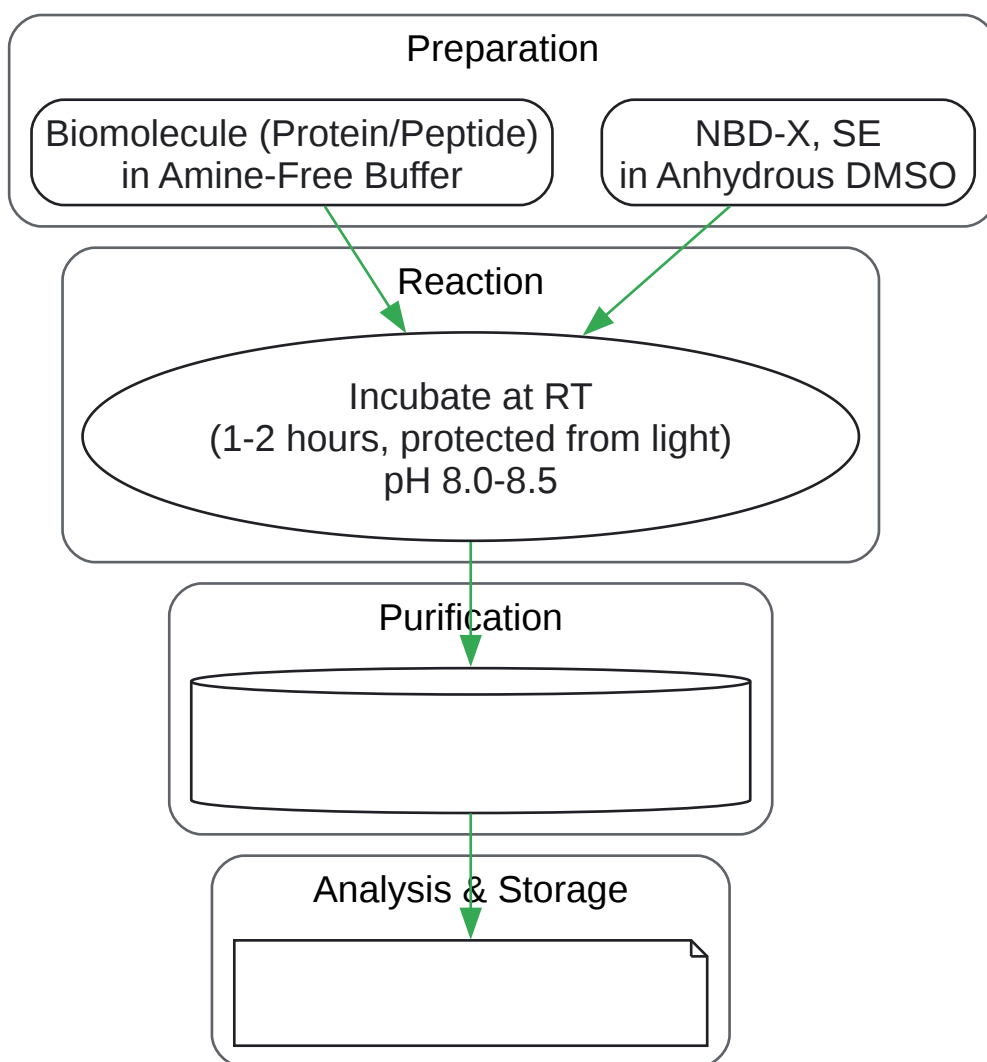
Peptide Labeling

The protocol for peptide labeling is similar to that for proteins, with adjustments for the smaller molecular weight and potentially different solubility of the peptide. The purification step may require alternative methods such as HPLC for smaller peptides.

Visualizations

NBD-X, SE Labeling Workflow

The following diagram illustrates the general workflow for labeling a biomolecule with **NBD-X**, **SE**.

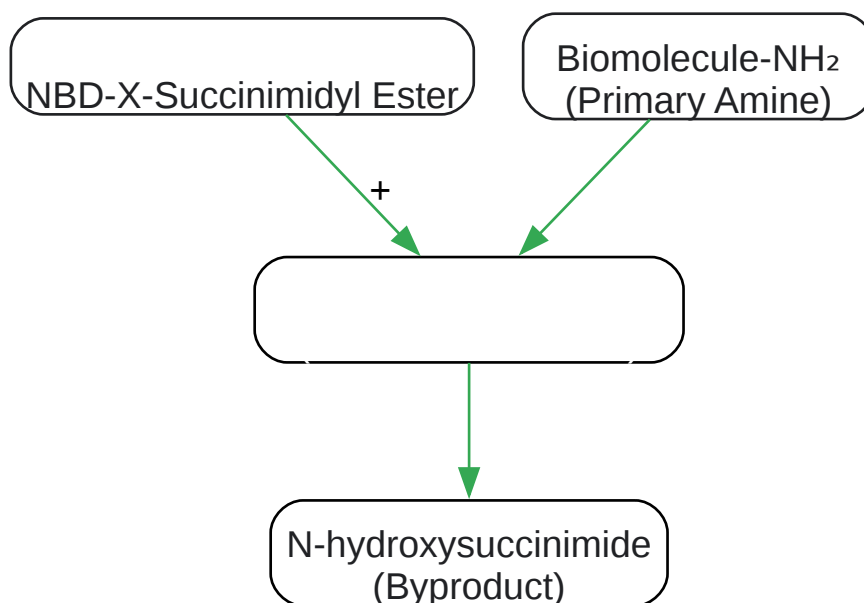


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Caption: General workflow for fluorescently labeling biomolecules with **NBD-X, SE**.

Amine-Reactive Labeling Chemistry

This diagram illustrates the chemical reaction between the succinimidyl ester of **NBD-X, SE** and a primary amine on a biomolecule.



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Caption: Reaction of **NBD-X, SE** with a primary amine to form a stable conjugate.

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